

Safety and handling precautions for 1,5-dimethyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name: 1,5-dimethyl-1H-pyrazol-3-amine

Cat. No.: B1310917

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An In-depth Technical Guide to the Safety and Handling of **1,5-dimethyl-1H-pyrazol-3-amine**

This guide provides comprehensive safety and handling information for **1,5-dimethyl-1H-pyrazol-3-amine** (CAS No. 35100-92-6), intended for researchers, scientists, and professionals in drug development. Adherence to these guidelines is crucial for ensuring a safe laboratory environment. This compound is primarily used as a key intermediate in the synthesis of pharmaceuticals, particularly in the development of kinase inhibitors and anti-inflammatory agents^[1].

Hazard Identification and Classification

1,5-dimethyl-1H-pyrazol-3-amine is classified as hazardous. The primary routes of exposure are ingestion, skin contact, and inhalation. The available safety data sheets (SDS) indicate that the compound is harmful and requires careful handling to avoid adverse health effects.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[2]
Acute toxicity, Dermal	Category 4	H312: Harmful in contact with skin[2]
Acute toxicity, Inhalation	Category 4	H332: Harmful if inhaled[2]
Skin irritation	Category 2	H315: Causes skin irritation[3]

| Serious eye irritation | Category 2 | H319: Causes serious eye irritation[3] |

Signal Word:Warning[2][3]

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **1,5-dimethyl-1H-pyrazol-3-amine**

Property	Value	Source
CAS Number	35100-92-6	[1][2]
Molecular Formula	C ₅ H ₉ N ₃	[1][4]
Molecular Weight	111.15 g/mol	[1][5]
Appearance	Solid	[6]
Melting Point	65-68°C	[1]

| Boiling Point | 234.7°C at 760 mmHg [[1] |

Safe Handling and Storage Protocols

Proper handling and storage are critical to minimize risk. This involves using the substance in designated areas with appropriate engineering controls and following established protocols from receipt to disposal.

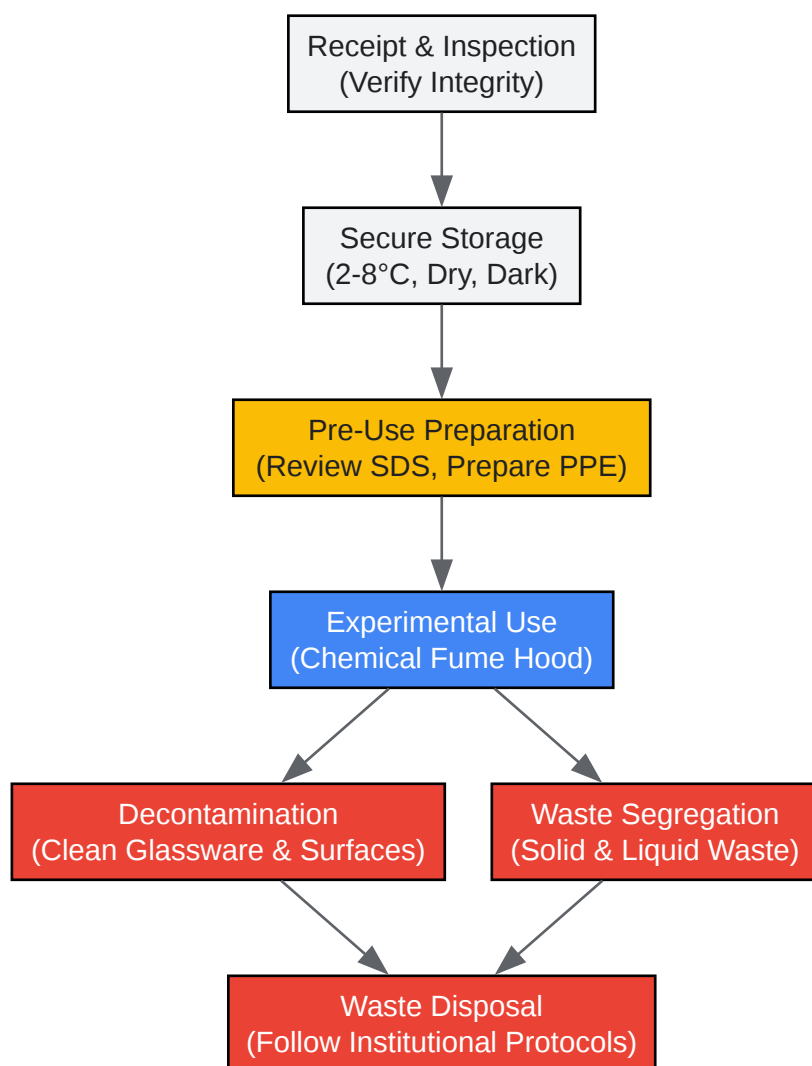
Table 3: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and protective clothing[2]. Do not breathe dust. Do not get in eyes, on skin, or on clothing[2]. Use in a well-ventilated area or under a chemical fume hood[2]. Wash hands and exposed skin thoroughly after handling[2].

| Storage | Keep container tightly sealed in a cool, well-ventilated area[2]. Recommended storage temperature is 2-8°C[1][2]. Protect from light and moisture[1][7]. Store away from incompatible materials and sources of ignition[2]. |

Experimental Workflow Visualization

The following diagram illustrates a standard workflow for the safe handling of chemical reagents like **1,5-dimethyl-1H-pyrazol-3-amine** in a laboratory setting.



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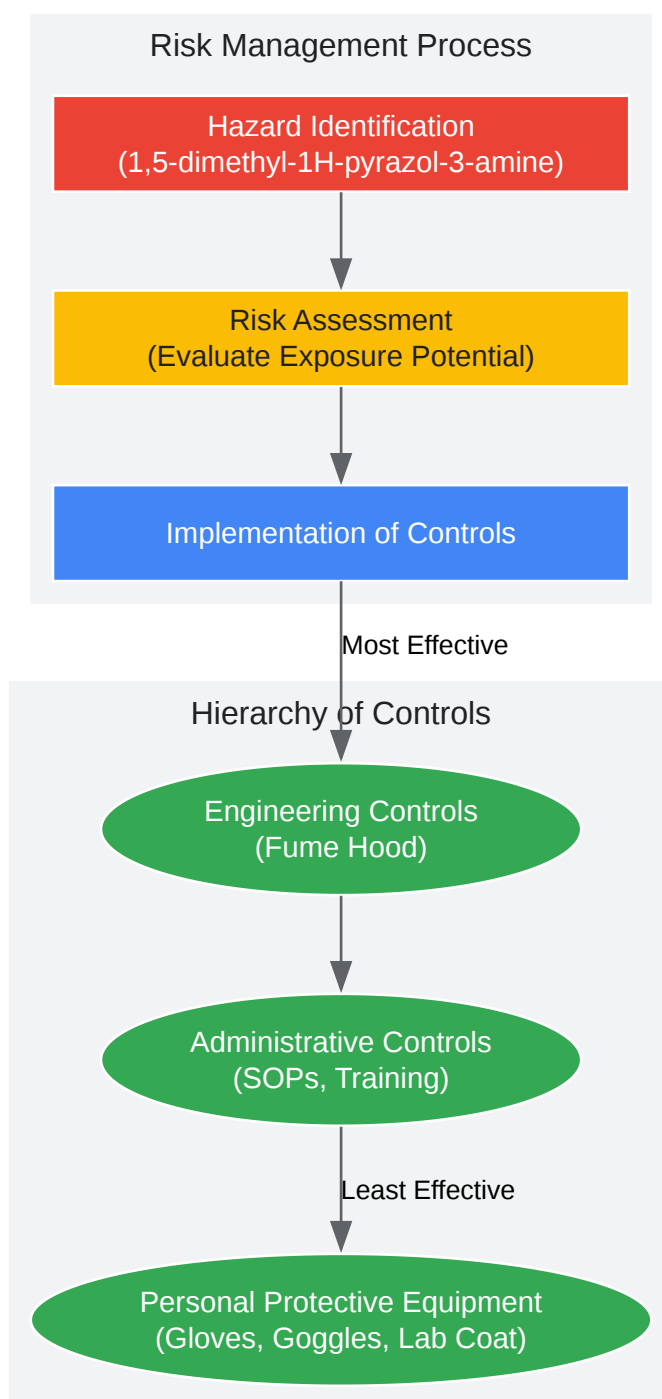
Workflow for Safe Chemical Handling.

Exposure Control and Personal Protection

A multi-layered approach is necessary to control exposure, starting with engineering controls and supplemented by administrative controls and personal protective equipment (PPE).

Hazard Management Approach

The logical process for mitigating risks associated with hazardous chemicals follows a well-defined hierarchy of controls.



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Logical Relationship for Hazard Management.

Table 4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles[2].
Skin Protection	Protective gloves (e.g., nitrile rubber), and a lab coat. Ensure gloves are inspected prior to use and changed frequently[2].
Respiratory Protection	Not required under normal conditions with adequate ventilation. If dust is generated, use a NIOSH/MSHA approved respirator[8].

| General Hygiene | Do not eat, drink, or smoke when using this product. Wash hands before breaks and immediately after handling the product[9]. |

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is required.

Protocol for Accidental Exposure

Table 5: First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur[2].
Skin Contact	Immediately wash with plenty of soap and water and rinse thoroughly. Remove contaminated clothing[2].
Eye Contact	Rinse opened eye for several minutes under running water. If symptoms persist, consult a doctor[2].

| Ingestion | Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. If symptoms persist, consult a doctor[2]. |

Protocol for Spills and Releases

For accidental spills, ensure personal protection before cleanup. Do not discharge into drains or rivers[2]. Absorb with inert material (e.g., sand, silica gel) and place in a suitable container for disposal. Dispose of contaminated material as waste according to established protocols[2].

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, foam, or carbon dioxide[2].
- Specific Hazards: During combustion, the substance may emit irritant fumes and toxic gases such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂)[8][9].
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing[2].

Stability and Reactivity

- Chemical Stability: The compound is stable under normal, recommended storage conditions[9].
- Conditions to Avoid: Avoid exposure to direct sunlight, heat, and moisture, which may cause degradation[2][7].
- Incompatible Materials: Strong oxidizing agents, acids, and acid chlorides[8][9].
- Hazardous Decomposition Products: Combustion may produce carbon monoxide, carbon dioxide, and nitrogen oxides[8][9].
- Hazardous Reactions: No hazardous polymerization is expected to occur[9].

Toxicological Information

The toxicological properties of **1,5-dimethyl-1H-pyrazol-3-amine** have not been fully investigated[9]. The available data classifies it as harmful if swallowed, in contact with skin, or if

inhaled. It is also known to cause skin and serious eye irritation[2][3]. No data is available regarding carcinogenicity, mutagenicity, or reproductive toxicity[2][8].

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations. Waste generators must determine whether a discarded chemical is classified as hazardous. Do not dispose of it via household waste or drains[2][8]. Contact a licensed professional waste disposal service to dispose of this material.

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